Barium Periodate: Safety Data Sheet, Application Notes, and Protocols

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Compound of Interest	
Compound Name:	*Barium periodate*
CAS No.:	*13718-58-6*
Cat. No.:	*B1603633*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium periodate, with the chemical formula $Ba(IO_4)_2$, is a strong oxidizing agent.[1] This document provides comprehensive safety information, detailed application notes, and experimental protocols relevant to its use in research and development settings. **Barium periodate** and other periodates are notably used in organic synthesis, particularly for the oxidative cleavage of vicinal diols, a reaction of significant importance in carbohydrate chemistry and the modification of polysaccharides.[2]

Safety Data Sheet (SDS) Summary

The following sections summarize the key safety information for **barium periodate**, compiled from various sources.

Hazard Identification

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Barium periodate is classified as a hazardous substance.[3] The primary hazards are associated with its oxidizing properties and the toxicity of soluble barium compounds.

GHS Hazard Classification:

- Oxidizing Solids: Category 2[3]
- Acute Toxicity, Oral: Category 4[3]
- Acute Toxicity, Inhalation: Category 4[3]
- Skin Irritation: Category 2[3]
- Eye Irritation: Category 2A[3]

GHS Label Elements:

- Signal Word: Danger
- Hazard Statements:
  - H272: May intensify fire; oxidizer.
  - H302: Harmful if swallowed.
  - H332: Harmful if inhaled.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Precautionary Statements:
  - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
  - P220: Keep/Store away from clothing and other combustible materials.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.

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- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Data

Property	Value	Reference
Molecular Formula	$Ba(IO_4)_2$	[4]
Molecular Weight	519.13 g/mol	[4]
OSHA PEL (Soluble Barium Compounds as Ba)	0.5 mg/m³ (8-hour TWA)	
Oral LD50 (Sodium Periodate, rat, female)	318 mg/kg	[5]
Oral LD50 (Sodium Periodate, rat, male)	741 mg/kg	[5]
Oral LD50 (Potassium Periodate, rat, female)	732 mg/kg	[5]
Oral LD50 (Potassium Periodate, rat, male)	685 mg/kg	[5]
Oral LD50 (Barium, rat)	132 mg/kg	[6]

Note: A specific oral LD50 for **barium periodate** was not found. The provided values for sodium and potassium periodates and elemental barium are for reference.

Application Notes

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Barium periodate serves as a potent oxidizing agent, primarily utilized for the selective cleavage of carbon-carbon bonds in vicinal diols (1,2-diols) to form two aldehyde or ketone groups. This reaction, known as the Malaprade reaction, is a cornerstone in the structural elucidation and modification of carbohydrates and other polyols.

Key Applications in Research and Drug Development:

- Polysaccharide Modification: Periodate oxidation is widely used to introduce aldehyde functionalities into polysaccharides like starch, cellulose, and alginates.[2][7] These resulting dialdehyde polysaccharides are valuable precursors for the synthesis of hydrogels, biodegradable films, and drug delivery systems.
- Organic Synthesis: In fine chemical synthesis, periodates are employed for various oxidative transformations beyond diol cleavage. Their unique reactivity and selectivity make them valuable reagents in the synthesis of complex organic molecules and active pharmaceutical ingredients.
- Glycoprotein Analysis: Periodate oxidation is a key step in the periodic acid-Schiff (PAS) stain, a histochemical technique used to detect glycogen, glycoproteins, and other carbohydrates in tissue samples.

Experimental Protocols

General Safe Handling Protocol for **Barium Periodate**

Given its oxidizing and toxic nature, strict adherence to safety protocols is mandatory when handling **barium periodate**.

1. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required. A face shield should be worn when handling larger quantities or when there is a risk of splashing.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory.[8]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required.[9]

2. Engineering Controls:

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- All manipulations of **barium periodate** powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.

3. Handling and Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as organic compounds, reducing agents, and flammable substances.
- Keep the container tightly closed.
- Avoid generating dust during handling.
- Do not return unused material to the original container.

4. Disposal:

- Dispose of **barium periodate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Detailed Protocol: Periodate Oxidation of Starch

This protocol is a representative example of the use of a periodate for the modification of a polysaccharide.[2]

Materials:

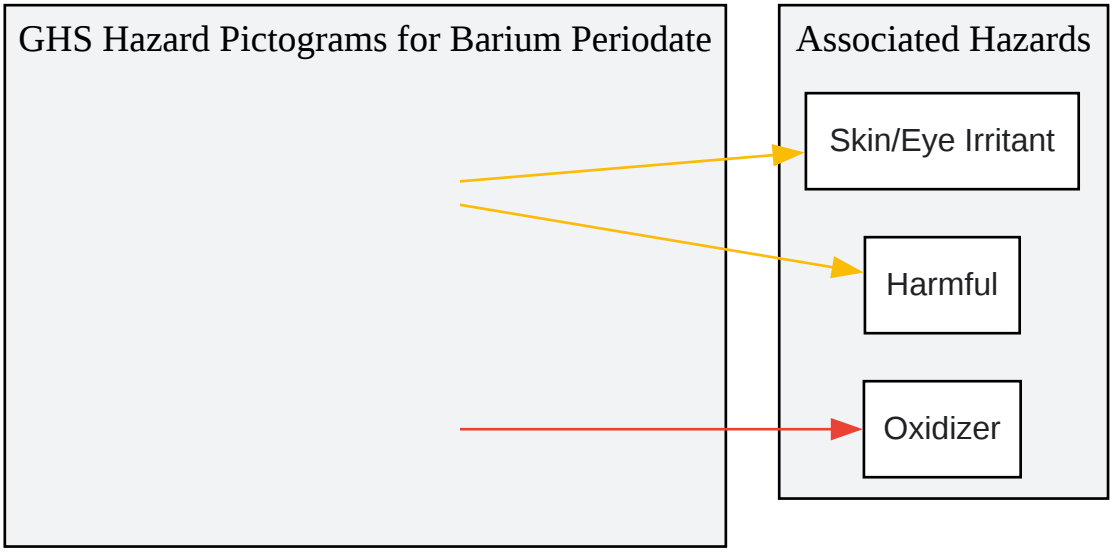
- Corn starch
- Sodium metaperiodate (as a stand-in for the less common **barium periodate**, with similar reactivity)
- Hydrochloric acid (2% solution)
- Acetone
- Distilled water

Procedure:

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- Suspend 20 g of corn starch in 120 mL of distilled water in a flask.
- Add the desired molar ratio of sodium metaperiodate to the starch suspension (e.g., a 1:0.5 molar ratio of anhydroglucose units to periodate).
- Adjust the pH of the mixture to 3.0 using a 2% HCl solution.
- Shake the mixture in a water bath at 35°C for 4 hours, protecting it from light.
- After the reaction, filter the mixture.
- Wash the solid product thoroughly with distilled water (10 x 100 mL).
- Perform a final wash with 50 mL of acetone.
- Dry the resulting dialdehyde starch in an oven.

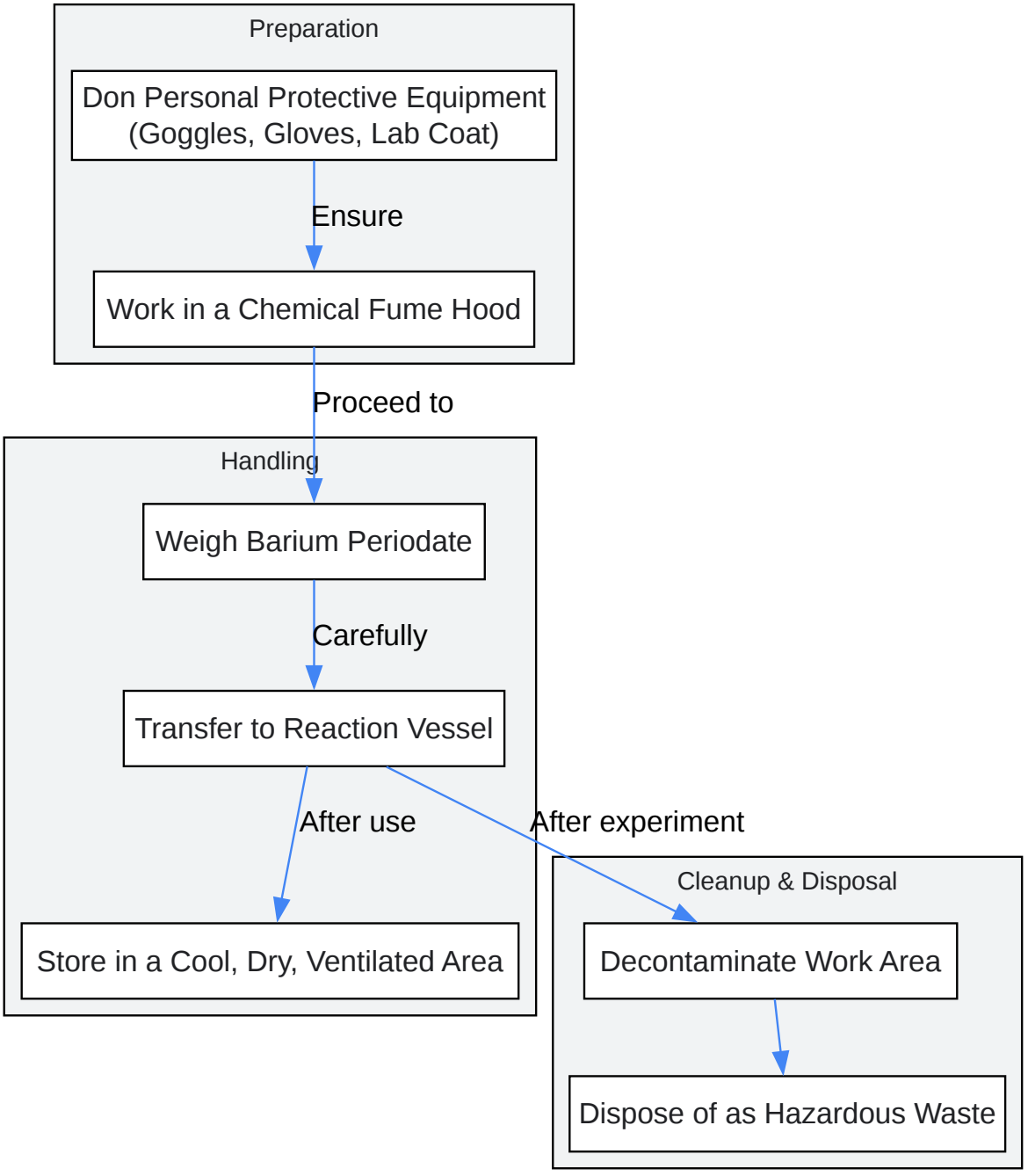
Visualizations



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Caption: GHS Pictograms and Associated Hazards for **Barium Periodate**.

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Caption: Safe Handling Workflow for **Barium Periodate**.

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References

- 1. BARIUM PERIODATE | 94601-53-3 [chemicalbook.com]
- 2. journals.uc.edu [journals.uc.edu]
- 3. Barium periodate | BaI2O8 | CID 16217315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. calpaclab.com [calpaclab.com]
- 5. Acute and subacute oral toxicity of periodate salts in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. Preparation and characterization of dialdehyde starch by one-step acid hydrolysis and oxidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 9. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
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